An In-depth Technical Guide to the Spectroscopic Analysis and Characterization of Resinone

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Compound of Interest

Compound Name:	*Resinone*
CAS No.:	*43043-12-5*
Cat. No.:	*B604930*

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Introduction

Resinone, systematically known as 16β-Hydroxylup-20(29)-en-3-one, is a pentacyclic triterpenoid of the lupane skeleton. Its molecular formula is $C_{30}H_{48}O_2$ with a molecular weight of approximately 440.71 g/mol . This natural product is of significant interest due to its potent biological activities, most notably its promising antimalarial properties. The structural complexity, featuring a hydroxyl group at the C-16 position and a ketone at the C-3 position, necessitates a comprehensive spectroscopic analysis for unambiguous identification and characterization. This guide provides a detailed overview of the analytical techniques and expected spectroscopic data for **Resinone**, intended to assist researchers in its study and potential development as a therapeutic agent.

Molecular Structure and Properties

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Resinone's core structure is the lupane framework, a five-ring system that is common among a variety of bioactive natural products. The presence of key functional groups, including a ketone, a secondary alcohol, and an isopropenyl group, gives rise to a distinct spectroscopic fingerprint.

Property	Value
Systematic Name	16β-Hydroxylup-20(29)-en-3-one
Molecular Formula	$C_{30}H_{48}O_2$
Molecular Weight	440.71 g/mol
CAS Number	43043-12-5
Key Functional Groups	Ketone (C-3), Secondary Hydroxyl (C-16), Alkene (C-20, C-29)

Spectroscopic Data

Detailed, experimentally-derived spectroscopic data for **Resinone** is not widely available in public spectral databases. However, based on the known structure and data from closely related lupane triterpenoids, the following tables summarize the expected spectroscopic characteristics.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of complex organic molecules like **Resinone**. The ^{1}H and ^{13}C NMR spectra will reveal the specific chemical environment of each proton and carbon atom in the molecule.

Table 1: Predicted ^{1}H NMR Spectroscopic Data for **Resinone**

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Proton	Predicted Chemical Shift (δ, ppm)	Multiplicity
H-29a	~4.70	br s
H-29b	~4.58	br s
H-16	~3.80	m
H-19	~2.40	m
Methyl Protons	0.75 - 1.70	s

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **Resinone**

Carbon	Predicted Chemical Shift (δ, ppm)
C-3	~218.0
C-20	~150.0
C-29	~109.5
C-16	~75.0
Methyl Carbons	14.0 - 30.0

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The spectrum of **Resinone** is expected to show characteristic absorption bands for its ketone, hydroxyl, and alkene groups.

Table 3: Expected Infrared (IR) Absorption Bands for **Resinone**

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Functional Group	Wavenumber (cm^{-1})	Description
O-H (hydroxyl)	~3400	Stretching, broad
C-H (alkane)	2850-2960	Stretching
C=O (ketone)	~1700	Stretching, strong
C=C (alkene)	~1640	Stretching
C-O (alcohol)	1000-1260	Stretching

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, aiding in its identification and structural confirmation. For a related compound, 3-Hydroxy-lup-20(29)-en-16-one, a molecular ion peak corresponding to the molecular formula $C_{30}H_{48}O_2$ is expected[1].

Table 4: Expected Mass Spectrometry Data for **Resinone**

Ion	m/z	Description
$[M]^+$	440.36	Molecular Ion
$[M-H_2O]^+$	422.35	Loss of water from the hydroxyl group
$[M-C_3H_6]^+$	398.32	Loss of propene from the isopropenyl group

UV-Vis Spectroscopy

Triterpenoids like **Resinone** do not possess extensive chromophores and are therefore expected to have minimal absorption in the UV-Vis region. Any observed absorption would likely be due to the carbonyl group.

Table 5: Expected UV-Vis Absorption Data for **Resinone**

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λmax (nm)	Solvent	Chromophore
~280-300	Ethanol/Methanol	n→π* transition of the C=O group

Experimental Protocols

The following are generalized protocols for the spectroscopic analysis of triterpenoids, which can be adapted for the characterization of **Resinone**.

NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of purified **Resinone** in approximately 0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$, Methanol-d_4).
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition: Acquire ^1H, ^{13}C, DEPT, COSY, HSQC, and HMBC spectra to enable full structural assignment.

Infrared (IR) Spectroscopy

- Sample Preparation: Prepare a KBr pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a thin disk. Alternatively, a thin film can be prepared by dissolving the sample in a volatile solvent and allowing it to evaporate on a salt plate.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum over a range of 4000-400 cm^{-1}.

Mass Spectrometry

- Sample Preparation: Dissolve the sample in a suitable solvent (e.g., methanol, acetonitrile).
- Instrumentation: Employ a mass spectrometer with an appropriate ionization source (e.g., ESI, APCI).

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- Data Acquisition: Acquire the mass spectrum in positive ion mode to observe the molecular ion and key fragment ions.

UV-Vis Spectroscopy

- Sample Preparation: Prepare a dilute solution of the sample in a UV-transparent solvent (e.g., ethanol, methanol).
- Instrumentation: Use a dual-beam UV-Vis spectrophotometer.
- Data Acquisition: Scan the sample over a wavelength range of 200-800 nm.

Visualizations

Experimental Workflow for **Resinone** Analysis

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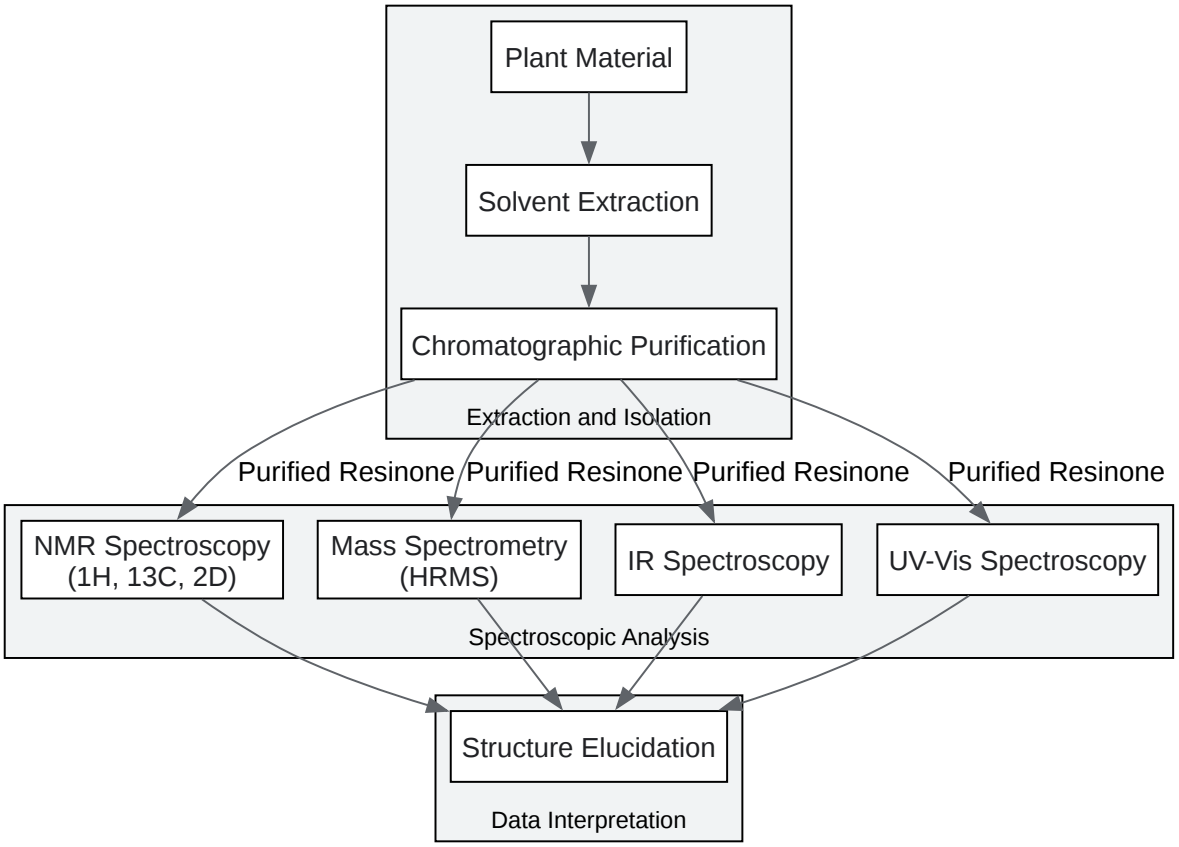


Figure 1: General Experimental Workflow for the Spectroscopic Analysis of Resinone.

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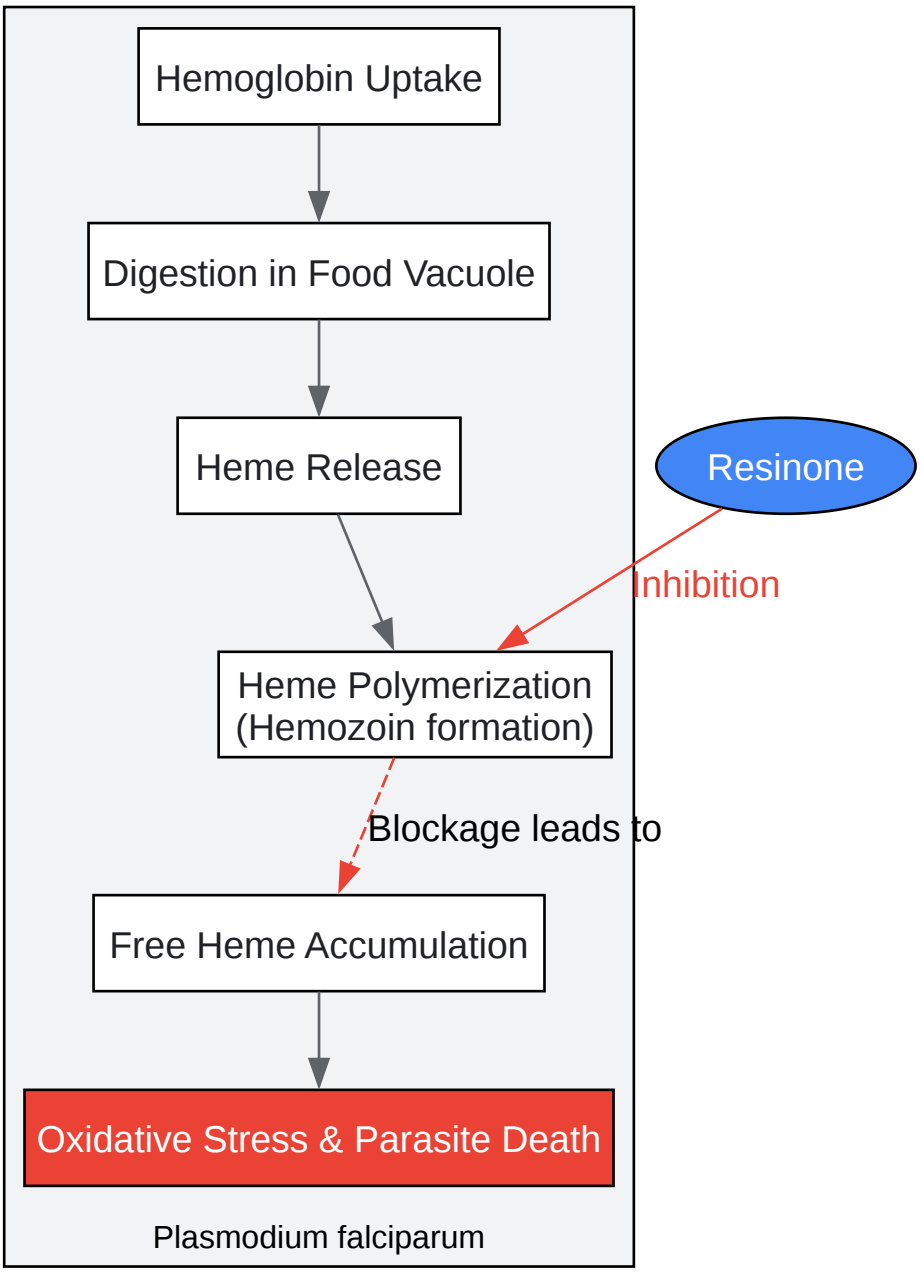


Figure 2: Postulated Antimalarial Mechanism of Resinone.

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References

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